

Solubility Profile of Dianil Blue 2R: A Technical Guide

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Compound of Interest

Compound Name: *Dianil Blue 2R*

Cat. No.: *B1614283*

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This technical guide provides a comprehensive overview of the solubility characteristics of **Dianil Blue 2R** (C.I. Direct Blue 31). Due to the limited availability of direct quantitative solubility data for **Dianil Blue 2R**, this document also includes data for structurally similar direct azo dyes to provide a comparative context. Furthermore, detailed experimental protocols for determining dye solubility are presented, alongside a logical workflow for solubility testing.

Introduction to Dianil Blue 2R

Dianil Blue 2R, also known as C.I. Direct Blue 31, is a direct azo dye. Its chemical identity is registered under CAS number 5442-09-1. Understanding its solubility in various solvents is crucial for its application in research and development, particularly in areas such as biological staining and as a component in formulations.

Solubility Data

While specific quantitative solubility data for **Dianil Blue 2R** is not widely published, qualitative information indicates that it is soluble in water, forming a deep purple solution, and slightly soluble in alcohol, resulting in a red-light purple solution.^[1] For a more comprehensive understanding, the following tables summarize the available quantitative solubility data for closely related direct blue dyes.

Table 1: Quantitative Solubility of C.I. Direct Blue 1 in Various Solvents

Solvent	Solubility (mg/mL)
Water	40
Methyl Cellosolve	10
Ethanol	0.6

Data sourced from PubChem CID 11773.[2]

Table 2: Quantitative Solubility of C.I. Direct Blue 2 in Water

Solvent	Temperature (°C)	Solubility (g/L)
Water	85	35

Data sourced from World Dye Variety.[3]

Table 3: Quantitative Solubility of C.I. Direct Blue 15 in Water

Solvent	Temperature (°C)	Solubility (mg/mL)
Water	68	10 - 50

Data sourced from PubChem CID 17057.[4]

Experimental Protocols for Solubility Determination

Several methods can be employed to determine the solubility of dyes like **Dianil Blue 2R**. The choice of method depends on the required accuracy, the nature of the solvent, and the properties of the dye.

Gravimetric Method

The gravimetric method is a fundamental technique for determining solubility and involves measuring the mass of the dissolved solute in a known mass or volume of a saturated solution.

Protocol:

- Preparation of a Saturated Solution:
 - Add an excess amount of the dye to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
- Separation of the Saturated Solution:
 - Carefully filter the saturated solution to remove any undissolved solid. A syringe filter (e.g., 0.45 μm) is suitable for this purpose. It is crucial to maintain the temperature during filtration to prevent precipitation.
- Solvent Evaporation:
 - Accurately measure a known volume or mass of the clear, saturated filtrate into a pre-weighed, dry container.
 - Evaporate the solvent completely under controlled conditions (e.g., in a drying oven at a temperature that does not decompose the dye).
- Mass Determination and Calculation:
 - Once the solvent is fully evaporated, cool the container in a desiccator and weigh it.
 - The mass of the dissolved dye is the final mass of the container minus its initial (empty) mass.
 - The solubility can then be calculated and expressed in units such as g/100 mL or mol/L.[\[5\]](#)
[\[6\]](#)

Spectrophotometric Method

This method is particularly useful for colored compounds and relies on the relationship between absorbance and concentration as defined by the Beer-Lambert Law.

Protocol:

- Preparation of a Saturated Solution:
 - Follow the same procedure as in the gravimetric method to prepare a saturated solution and separate the clear filtrate.
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of the dye in the same solvent with known concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer.
 - Plot a calibration curve of absorbance versus concentration. The plot should be linear and pass through the origin.
- Absorbance Measurement of the Saturated Solution:
 - Take an accurately diluted aliquot of the saturated filtrate. The dilution factor should be chosen so that the absorbance falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Concentration Calculation:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Multiply this concentration by the dilution factor to obtain the concentration of the saturated solution, which represents the solubility of the dye.^[7]

Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of a dye in a given solvent.

Caption: General workflow for solubility determination.

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